

Safety and handling precautions for 3-Hydroxypropanehydrazide

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Compound of Interest

Compound Name: 3-Hydroxypropanehydrazide

CAS No.: 24535-11-3

Cat. No.: B1266981

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Introduction & Chemical Identity

3-Hydroxypropanehydrazide (CAS: 24535-11-3) is a critical bifunctional intermediate used primarily in the synthesis of heterocyclic pharmaceutical scaffolds (e.g., pyrazoles, 1,3,4-oxadiazoles) and as a linker in antibody-drug conjugates (ADCs). Its structure combines a primary hydroxyl group with a nucleophilic hydrazide moiety, making it versatile but chemically labile.

While often classified merely as an irritant in standard Safety Data Sheets (SDS), the hydrazide pharmacophore warrants elevated handling precautions due to potential latent genotoxicity and instability. This guide synthesizes regulatory data with practical field experience to establish a "Defense in Depth" safety protocol.

Property	Data
IUPAC Name	3-Hydroxypropanehydrazide
CAS Number	24535-11-3
Molecular Formula	C ₃ H ₈ N ₂ O ₂
Molecular Weight	104.11 g/mol
Physical State	White to off-white crystalline solid or viscous oil (purity dependent)
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.
Key Impurities	Hydrazine (free), 3-hydroxypropionic acid, dimers.

Hazard Identification & Risk Assessment

GHS Classification (Harmonized)

- Skin Corrosion/Irritation: Category 2 (H315)[1]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)[1][2]

The "Hidden" Hazards (Expert Insight)

Standard SDSs often underreport risks for research-grade intermediates.

- **Hydrazine Release:** In acidic aqueous environments or metabolic conditions, the amide bond can hydrolyze, releasing free hydrazine, a known carcinogen and potent hepatotoxin.
- **Energetic Instability:** Hydrazides are reducing agents. Contact with strong oxidizers (e.g., peroxides, permanganates) or transition metal salts (Fe, Cu) can trigger rapid, exothermic decomposition or ignition.

- Sensitization: Like many hydrazine derivatives, this compound has the potential to cause skin sensitization (allergic contact dermatitis) upon repeated exposure.

Engineering Controls & PPE (Defense in Depth)

Do not rely solely on PPE. The primary barrier must be engineering controls.

Engineering Controls

- Primary Containment: All weighing, transfer, and reaction setups must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- Inert Atmosphere: Due to hygroscopicity and oxidation potential, handle under a blanket of Nitrogen or Argon.
- Static Control: Use anti-static weighing boats and ground all metal equipment. Hydrazides can be static-sensitive solids.

Personal Protective Equipment (PPE)

- Respiratory: If handling outside a hood (not recommended) or during spill cleanup, use a full-face respirator with P100/OV (Organic Vapor) cartridges.
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).[\[1\]](#)
 - Outer Layer: Nitrile (minimum 8 mil) or Laminate (Silver Shield) for prolonged handling.
- Ocular: Chemical splash goggles. Safety glasses are insufficient for hydrazide liquids or fine dusts.

Storage and Stability Protocol

Critical Parameter: The shelf-life of **3-Hydroxypropanehydrazide** is significantly reduced by moisture and oxygen.

- Temperature: Store at 2°C to 8°C (Refrigerated).

- Atmosphere: Store under inert gas (Argon preferred due to density). Cap containers with Parafilm or electrical tape to prevent moisture ingress.
- Segregation: Store away from:
 - Oxidizing agents (Nitric acid, Peroxides).
 - Aldehydes/Ketones (spontaneous formation of hydrazones).
 - Acid chlorides (violent exotherm).

Emergency Response Procedures

Accidental Release (Spill)

- Evacuate the immediate area and post "Do Not Enter" signage.
- Don PPE: Full-face respirator, double nitrile gloves, Tyvek suit.
- Neutralize: Do not use standard absorbent immediately.
 - Small Spills (<5g): Absorb with vermiculite or sand.
 - Decontamination: Wipe the surface with a 10% Bleach (Sodium Hypochlorite) solution to oxidize residual hydrazide, followed by a water rinse. Note: Ensure good ventilation as this releases chlorine gas.
- Disposal: Collect waste in a container labeled "Hazardous Waste - Hydrazide Contaminated."

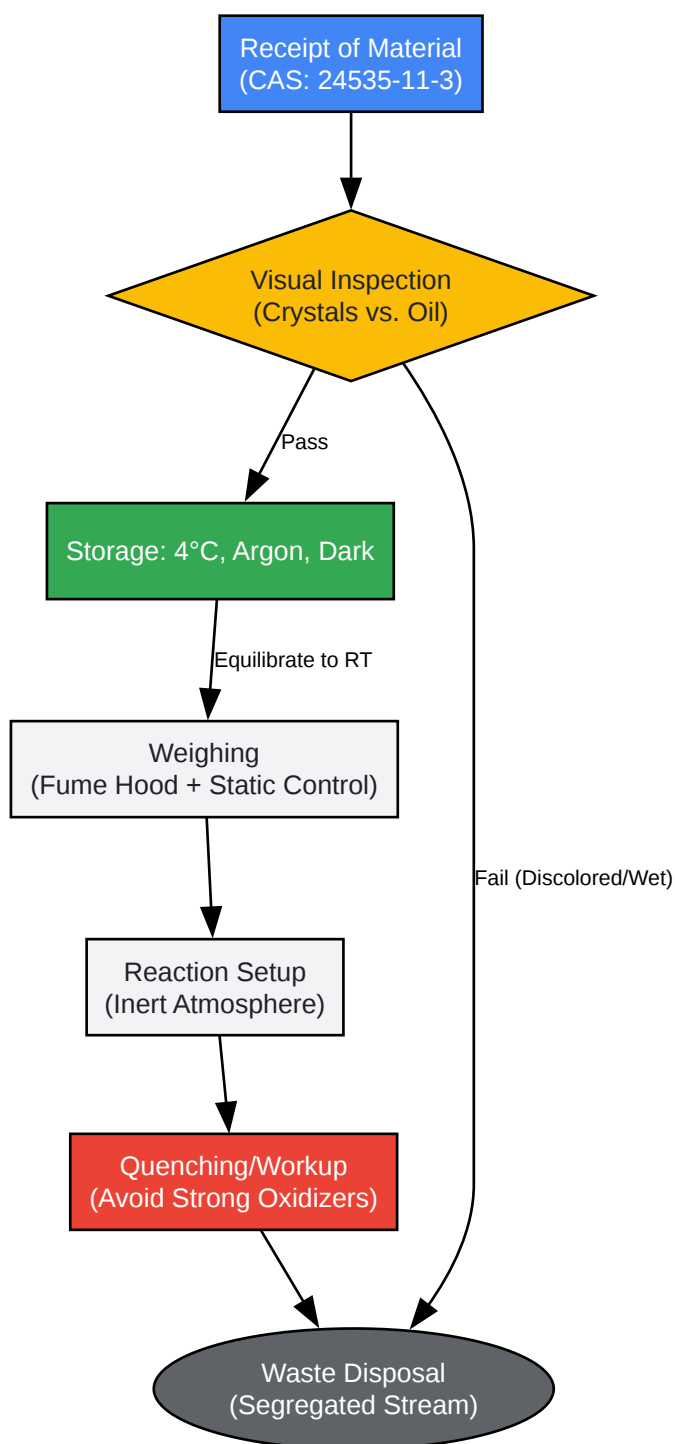
First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen (trained personnel only).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol/DMSO) as they may increase transdermal absorption.

- Eye Contact: Rinse with tepid water for 15 minutes, lifting eyelids. Seek ophthalmological evaluation.

Experimental Workflow: Safe Synthesis & Handling

The following diagram illustrates the critical decision pathways for handling this compound, emphasizing the "Stop/Go" safety checks.



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Figure 1: Safe handling lifecycle for **3-Hydroxypropanehydrazide**, from receipt to disposal.

Chemical Deactivation & Waste Disposal[3]

Warning: Do not mix with general organic waste streams containing acetone or aldehydes, as this will form hydrazones, potentially altering the physical properties (precipitates) and toxicity profile of the waste.

Recommended Deactivation Protocol (Lab Scale < 10g):

- Dissolve the waste material in water.
- Slowly add 5% Sodium Hypochlorite (Bleach) in excess while stirring in an ice bath (Exothermic reaction).
- Monitor pH; maintain pH > 10 to ensure complete oxidation to Nitrogen (N₂) and corresponding carboxylic acid.
- Test for residual oxidizer with starch-iodide paper before disposal into the aqueous waste stream (if permitted by local EHS) or collect for incineration.

Preferred Method: Dispose of as solid/liquid hazardous waste for high-temperature incineration. Label clearly: "Contains Hydrazide Derivatives - Potential Genotoxin."

References

- European Chemicals Agency (ECHA).C&L Inventory: **3-hydroxypropanehydrazide**.^[2] Accessed February 1, 2026. [[Link](#)]
- PubChem.Compound Summary: **3-Hydroxypropanehydrazide** (CID 122536). National Library of Medicine. [[Link](#)]
- Capot Chemical.Safety Data Sheet: **3-Hydroxypropanehydrazide**. [[Link](#)]
- National Research Council (US).Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.^[3] [[Link](#)]

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- [2. 3-Hydroxypropionic acid | C3H6O3 | CID 68152 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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